

Safeguarding Your Research: A Comprehensive Guide to Handling 5-Carboxy-2-thiouracil

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Compound of Interest

Compound Name: 5-Carboxy-2-thiouracil

Cat. No.: B1587762

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For researchers and scientists in the field of drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **5-Carboxy-2-thiouracil**, a compound with potential anti-tumor activity.^[1] Adherence to these procedural steps will help mitigate risks and ensure proper disposal.

Understanding the Hazards

5-Carboxy-2-thiouracil is a combustible solid that should be handled with care.^[2] While specific toxicity data for this compound is limited, related thiouracil compounds are suspected of causing cancer.^{[3][4][5][6]} Therefore, it is crucial to handle **5-Carboxy-2-thiouracil** as a potentially hazardous substance. Key precautions include avoiding dust formation and preventing contact with skin and eyes.^[3]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential when working with **5-Carboxy-2-thiouracil**. The following PPE is recommended:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against dust particles.^[3]
- **Hand Protection:** Wear appropriate chemical-resistant gloves, such as nitrile gloves.^[3]

- Respiratory Protection: A NIOSH-approved N95 respirator or equivalent is necessary to prevent inhalation of the powder.[\[2\]](#)[\[3\]](#)
- Body Protection: A laboratory coat, and for larger quantities, a disposable coverall, is recommended to prevent skin contact.[\[3\]](#)

Operational Plan: From Preparation to Disposal

A systematic workflow is critical for safely handling **5-Carboxy-2-thiouracil**. This involves careful preparation, handling in a controlled environment, and proper waste disposal.

1. Preparation:

- Before handling, ensure all necessary PPE is readily available and in good condition.
- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize dust inhalation.
- Have an emergency plan in place, including the location of eyewash stations and safety showers.

2. Handling:

- Avoid creating dust when weighing or transferring the compound.
- Use tools and equipment that can be easily decontaminated.
- Keep the container tightly closed when not in use.[\[7\]](#)

3. Disposal:

- All waste materials, including contaminated PPE and empty containers, should be treated as hazardous waste.
- Dispose of the chemical and its container in accordance with local, state, and federal regulations.[\[5\]](#)[\[8\]](#) Do not flush down the drain.[\[3\]](#)[\[6\]](#)

- Place waste in a suitable, labeled, and closed container for disposal by a licensed waste management company.[\[3\]](#)[\[8\]](#)

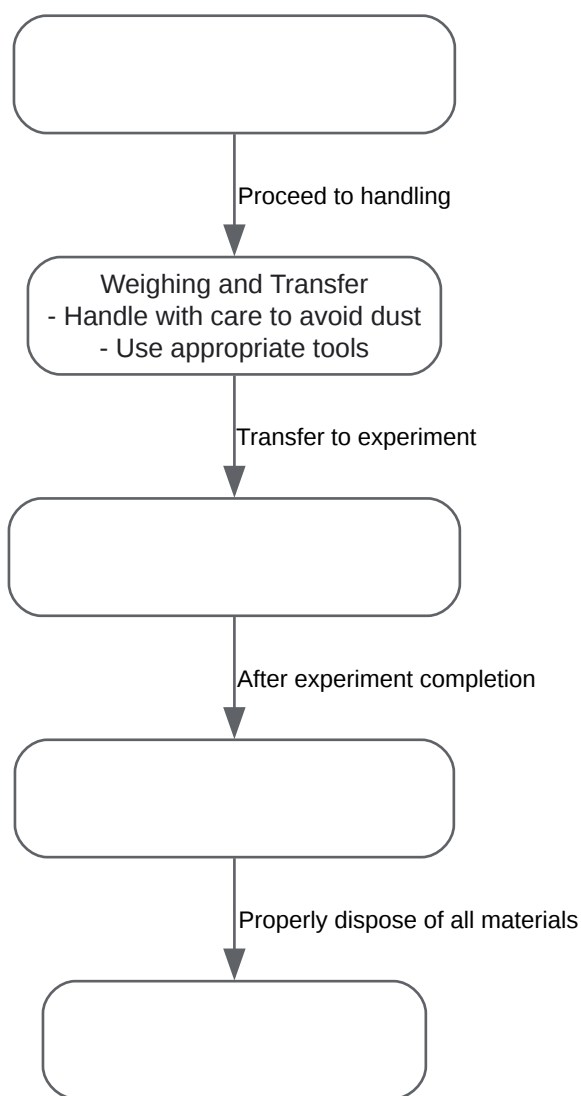
Chemical and Physical Properties

A summary of the known quantitative data for **5-Carboxy-2-thiouracil** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₅ H ₄ N ₂ O ₃ S
Molecular Weight	172.16 g/mol [2]
Form	Powder [2]
Solubility	50 mg/mL in 1 M NaOH [2]
Storage Class	11 (Combustible Solids) [2]

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps and decision points for the safe handling of **5-Carboxy-2-thiouracil** in a laboratory setting.



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Safe Handling Workflow for **5-Carboxy-2-thiouracil**

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